

In-Depth Technical Guide to the Safe Handling of Azure C Powder

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Compound of Interest

Compound Name: Azure C

Cat. No.: B1384180

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Azure C** powder, a metachromatic dye used in various biological and research applications. The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this compound.

Chemical and Physical Properties

Azure C is a dark green, crystalline powder. It is an organic chloride salt and a derivative of phenothiazine.^[1] While comprehensive data on all physical and chemical properties are not uniformly available across all safety data sheets, the following table summarizes the key reported characteristics.

Property	Value	Reference(s)
Chemical Name	3-Amino-7-(methylamino)phenothiazin-5-ium chloride; Monomethylthionine chloride	[1]
CAS Number	531-57-7	[2]
Molecular Formula	C ₁₃ H ₁₂ ClN ₃ S	[2]
Molecular Weight	277.78 g/mol	[3]
Appearance	Dark green to black solid powder	
Solubility	Soluble in water	
Melting Point	Data not available	
Boiling Point	Data not available	
Flash Point	Data not available	

Toxicological Data

Comprehensive quantitative toxicological data for **Azure C** is limited. Most safety data sheets indicate that it is not classified as acutely toxic. However, as a precaution, it should be handled with care, assuming potential for irritation. Data for closely related phenothiazine dyes, such as Azure A and Azure B, suggest that toxicity can be observed at micromolar concentrations in cell-based assays.

Metric	Value	Reference(s)
Acute Oral Toxicity (LD50)	Not available. Not classified as acutely toxic.	
Acute Inhalation Toxicity (LC50)	Not available.	
Skin Corrosion/Irritation	Not classified as a skin irritant.	
Eye Damage/Irritation	Not classified as an eye irritant.	
Carcinogenicity	Not classified as a carcinogen.	
In Vitro Toxicity	For related compounds: Azure A showed toxicity above 50 μ M and Azure B above 10 μ M in HCT116 cells.	

Experimental Protocols for Safe Handling

The following protocols are based on best practices for handling powdered dyes and should be adapted to specific laboratory conditions and procedures.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **Azure C** powder. The following PPE is recommended as a minimum:

PPE Category	Specification	Reference(s)
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). Inspect gloves for integrity before use.	
Skin and Body Protection	Laboratory coat. For larger quantities or potential for significant exposure, a chemical-resistant apron or suit may be necessary.	
Respiratory Protection	For procedures that may generate dust, a NIOSH-approved particulate respirator (e.g., N95) or a higher level of respiratory protection should be used within a comprehensive respiratory protection program.	

Weighing and Solution Preparation

Objective: To accurately weigh **Azure C** powder and prepare a solution while minimizing dust generation and exposure.

Methodology:

- Preparation: Designate a specific area for weighing, preferably within a chemical fume hood or a ventilated balance enclosure. Ensure the work surface is clean and free of clutter.
- Tare Weighing Vessel: Place a clean, dry, and appropriately sized container on the analytical balance and tare the weight.

- **Powder Transfer:** Slowly and carefully transfer the desired amount of **Azure C** powder from the stock container to the tared weighing vessel using a clean spatula. Avoid any sudden movements that could create dust.
- **Cleaning:** After weighing, carefully clean the spatula and the weighing area with a damp cloth or a vacuum with a HEPA filter to collect any residual powder. Do not use dry brushing, as this can aerosolize the powder.
- **Solution Preparation:** To dissolve the powder, slowly add the solvent to the weighing vessel containing the **Azure C** powder. Stir gently until the powder is fully dissolved. If preparing a stock solution, ensure the container is properly labeled with the chemical name, concentration, date, and any relevant hazard information.

Spill Cleanup Protocol

Objective: To safely clean up a spill of **Azure C** powder, preventing contamination and exposure.

Methodology:

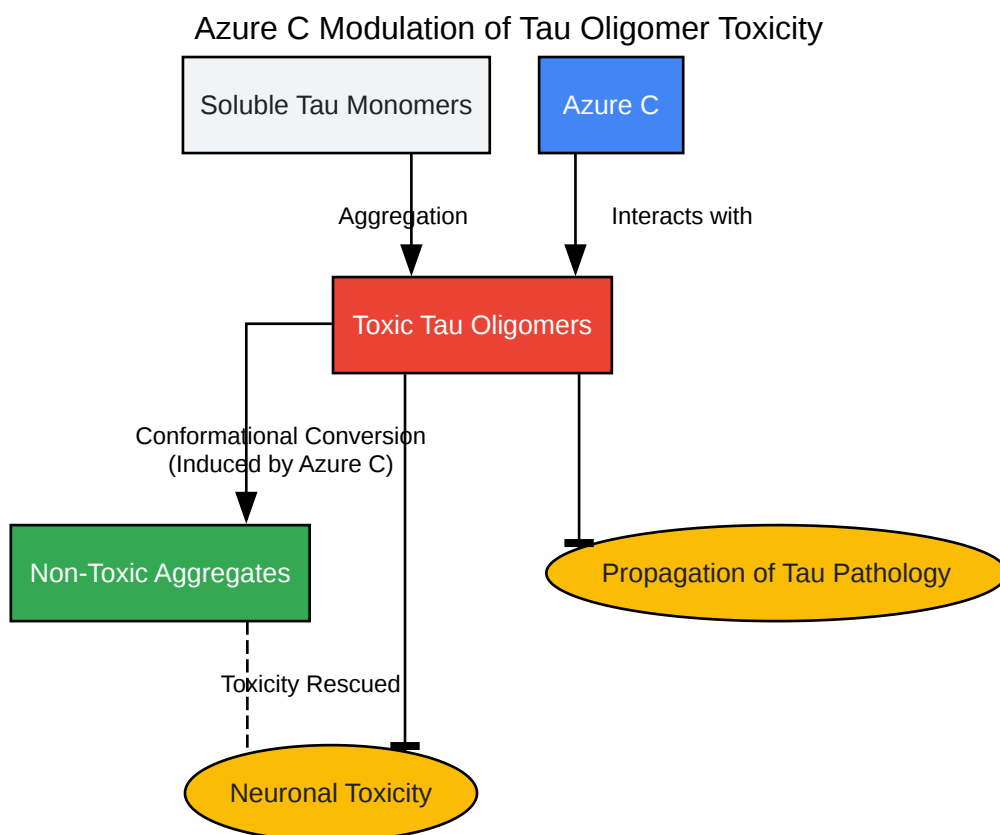
- **Immediate Action:** Alert others in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- **Control the Spill:** For a dry powder spill, gently cover the spill with a damp paper towel to prevent the powder from becoming airborne. For a liquid spill, contain the spill using absorbent materials, working from the outside in.
- **Cleanup:**
 - **Dry Spill:** Carefully wipe up the dampened powder with absorbent paper.
 - **Liquid Spill:** Use absorbent pads or other inert absorbent material to soak up the solution.
- **Decontamination:** Clean the spill area with soap and water.
- **Waste Disposal:** Place all contaminated materials (paper towels, absorbent pads, gloves, etc.) into a sealed, labeled plastic bag for disposal as chemical waste according to institutional and local regulations.

Storage and Disposal

Aspect	Recommendation	Reference(s)
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents.	
Disposal	Dispose of waste Azure C powder and contaminated materials through a licensed chemical waste disposal service. Do not dispose of down the drain. Triple-rinse empty containers with a suitable solvent, and dispose of the rinsate as hazardous waste.	

Signaling Pathway and Mechanism of Action

Recent research has highlighted a potential therapeutic application for **Azure C** in the context of neurodegenerative diseases, specifically tauopathies like Alzheimer's disease. The mechanism involves the modulation of toxic tau oligomer aggregation.



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Caption: **Azure C** interacts with toxic tau oligomers, inducing a conformational change that leads to the formation of non-toxic aggregates, thereby rescuing neuronal toxicity.

First Aid Measures

In case of exposure to **Azure C** powder, the following first aid measures should be taken:

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.	
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.	

This technical guide is intended to supplement, not replace, institutional safety protocols and the information provided in the manufacturer's Safety Data Sheet (SDS). Always consult the most current SDS for **Azure C** powder before use.

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References

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